

ethylene sulfite CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethylene sulfite

Cat. No.: B1361825

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An In-depth Technical Guide to **Ethylene Sulfite**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylene sulfite (CAS Number: 3741-38-6) is a cyclic sulfite ester of ethylene glycol. It is a colorless liquid at room temperature and is utilized in various chemical applications, most notably as a component in electrolyte solutions for lithium-ion batteries and as a versatile reagent in organic synthesis.^{[1][2][3]} This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, safety and handling procedures, and key applications relevant to research and development.

Chemical Identifiers

Identifier	Value
CAS Number	3741-38-6[1][2][4]
Molecular Formula	C ₂ H ₄ O ₃ S[1][2][4]
Molecular Weight	108.12 g/mol [1][5]
IUPAC Name	1,3,2-Dioxathiolane 2-oxide[1]
Synonyms	Cyclic ethylene sulfite, Glycol sulfite, ES[1][2][5]
SMILES	C1COS(=O)O1[1][5]
InChI Key	WDXYVJKNSMILOQ-UHFFFAOYSA-N[1][5]

Physicochemical Properties

Property	Value
Appearance	Colorless liquid[1][3][4]
Boiling Point	159.1–172 °C[1][5]
Melting Point	-17 °C to -11 °C[1]
Density	1.426–1.433 g/mL at 25°C[1][5]
Refractive Index	1.445–1.447 at 20°C[1][5]
Solubility	Very soluble in water; soluble in polar organic solvents like dimethyl carbonate and acetonitrile.[1][3][4]
Flash Point	79–91.7 °C[5]
Vapor Pressure	~2 mmHg at 25°C[4]

Molecular Structure

Caption: Molecular structure of **ethylene sulfite**.

Experimental Protocols

Synthesis of Ethylene Sulfite

A common method for synthesizing **ethylene sulfite** is the reaction of ethylene glycol with thionyl chloride.^{[6][7][8][9]} The following is a generalized protocol based on literature procedures.

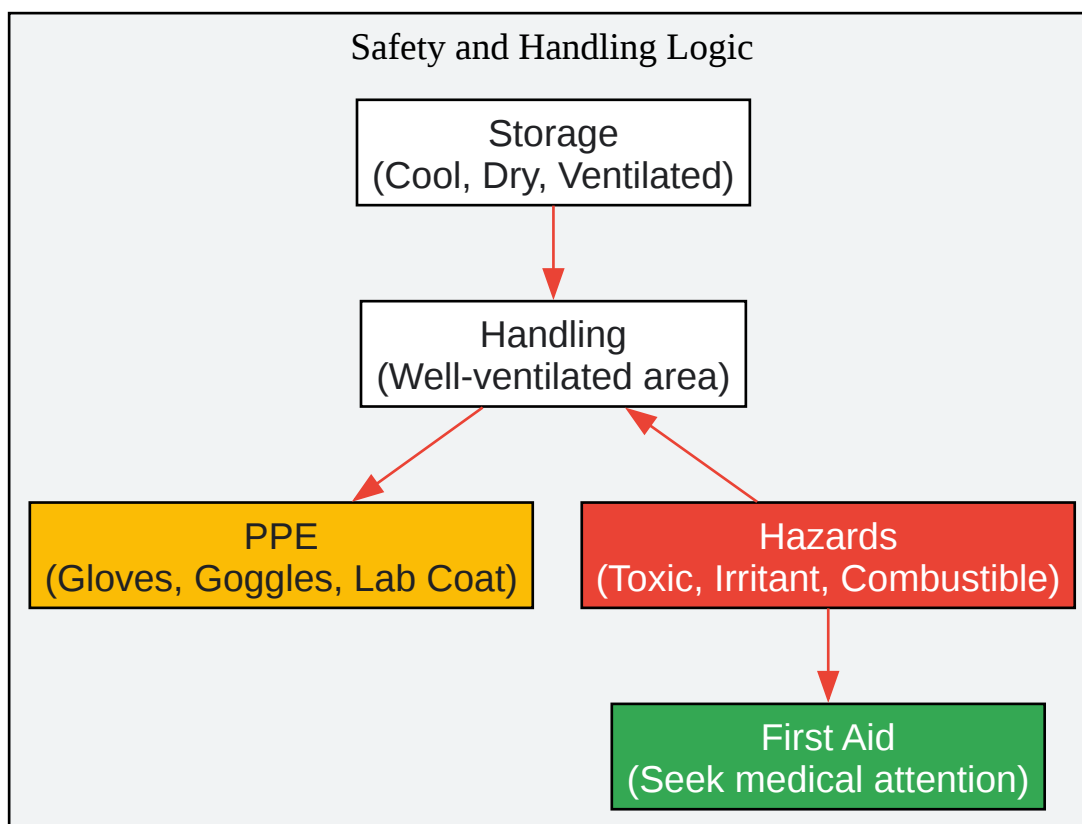
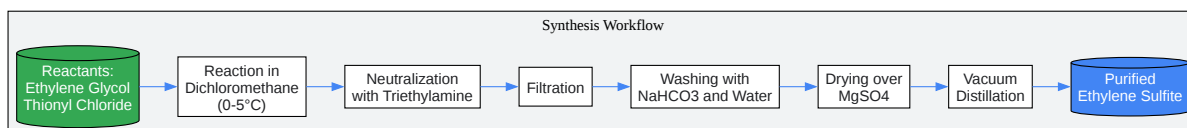
Materials:

- Ethylene glycol
- Thionyl chloride
- Dichloromethane (solvent)
- Triethylamine (base)^[7]
- Sodium bicarbonate solution (for washing)
- Anhydrous magnesium sulfate (for drying)

Procedure:

- In a reaction vessel equipped with a stirrer and a dropping funnel, dissolve ethylene glycol in dichloromethane.
- Cool the reaction mixture to 0–5 °C using an ice bath.^[7]
- Slowly add thionyl chloride dropwise to the cooled solution while maintaining the temperature.^[7]
- After the addition of thionyl chloride is complete, allow the mixture to stir at room temperature for a specified period (e.g., 2 hours).^[7]
- Cool the mixture again and add triethylamine dropwise to neutralize the generated HCl.^[7]
- Filter the reaction mixture to remove the triethylamine hydrochloride precipitate.^[7]
- Wash the filtrate with a sodium bicarbonate solution and then with water.

- Dry the organic layer over anhydrous magnesium sulfate.
- Remove the solvent under reduced pressure.
- Purify the crude **ethylene sulfite** by vacuum distillation to obtain the final product.[10]



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- To cite this document: BenchChem. [ethylene sulfite CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361825#ethylene-sulfite-cas-number-and-molecular-structure]

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